

# S-Adenosyl-L-methionine Disulfate Tosylate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *S-Adenosyl-L-methionine disulfate tosylate*

Cat. No.: *B10765667*

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This technical guide provides an in-depth overview of **S-Adenosyl-L-methionine disulfate tosylate**, a stable salt of S-Adenosyl-L-methionine (SAME). It is intended for researchers, scientists, and drug development professionals who are interested in the molecular properties, metabolic functions, and experimental applications of this crucial biological molecule.

## Core Molecular Data

**S-Adenosyl-L-methionine disulfate tosylate** is a widely used form of SAME in dietary supplements and for research purposes due to its enhanced stability. The quantitative data for this compound are summarized below.

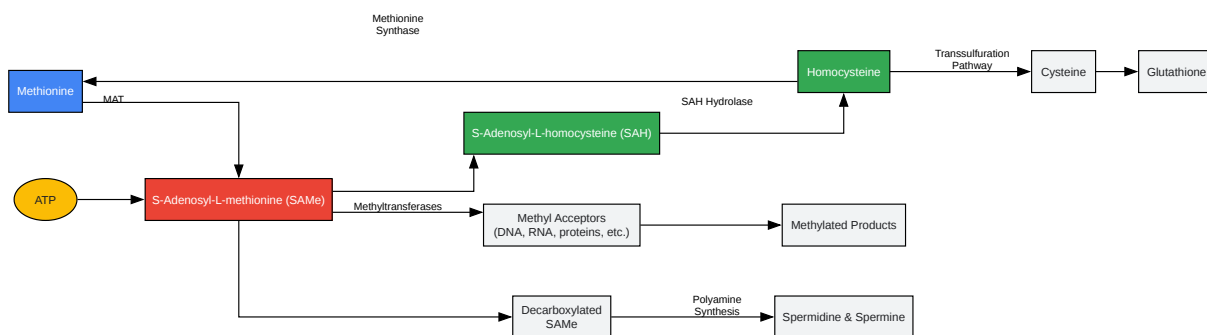
Property	Value	Citations
Molecular Formula	C22H34N6O16S4	
Expanded Formula:	C15H22N6O5S·C7H8O3S·2H2O4S	
Molecular Weight	766.8 g/mol	
CAS Number	97540-22-2	

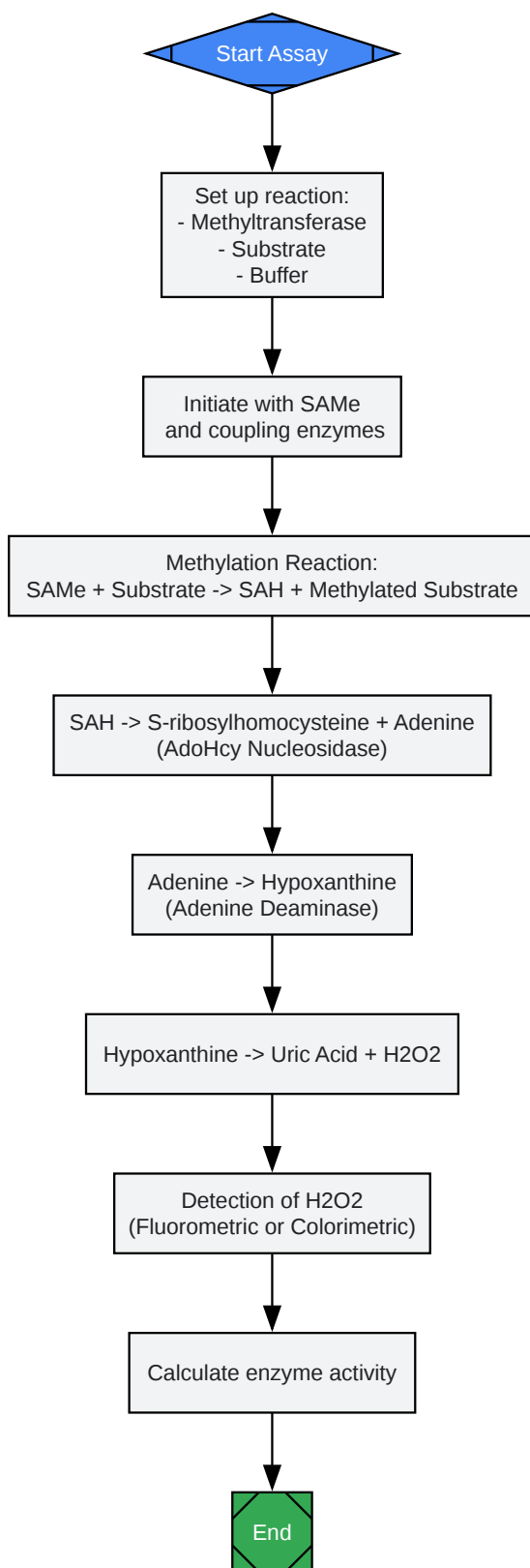
## Metabolic Significance and Signaling Pathways

S-Adenosyl-L-methionine is a universal methyl group donor, placing it at the heart of cellular metabolism. It is a key intermediate in three major metabolic pathways: transmethylation, transsulfuration, and polyamine synthesis.

- **Transmethylation:** SAME donates its methyl group to a vast array of acceptor molecules, including DNA, RNA, proteins, and lipids. These methylation events are critical for epigenetic regulation, gene expression, and signal transduction.
- **Transsulfuration:** This pathway, primarily active in the liver, involves the conversion of homocysteine, a product of transmethylation, into cysteine. Cysteine is a precursor for the synthesis of the major cellular antioxidant, glutathione.
- **Polyamine Synthesis:** After decarboxylation, SAME provides the aminopropyl group for the synthesis of polyamines like spermidine and spermine, which are essential for cell growth and differentiation.

Recent research has also implicated SAME in specific signaling pathways. For instance, in hepatocytes, SAME modulates the activity of AMP-activated protein kinase (AMPK) and the RNA-binding protein HuR, which are involved in hepatocyte growth factor (HGF)-mediated cell growth.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)